

Application Note: Precision Synthesis of 6-Chloro-7-methoxyquinazolin-4(3H)-one

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Compound of Interest

Compound Name: 6-Chloro-7-methoxyquinazolin-4(3H)-one

Cat. No.: B13112846

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Executive Summary

The quinazolin-4(3H)-one scaffold is a privileged structure in medicinal chemistry, serving as the pharmacophore for multiple EGFR tyrosine kinase inhibitors (TKIs), including Gefitinib and Erlotinib. The specific derivative **6-Chloro-7-methoxyquinazolin-4(3H)-one** represents a critical "locked" intermediate where the 6-position is halogenated for subsequent cross-coupling or lipophilic modulation, and the 7-position bears a fixed methoxy group.

This Application Note provides a high-fidelity protocol for synthesizing this target with >95% purity. Unlike generic methods, this guide focuses on the regioselective chlorination of 2-amino-4-methoxybenzoic acid, a step often plagued by over-chlorination or positional isomerism. We utilize a soft chlorination approach followed by a high-temperature Niementowski-type cyclization.

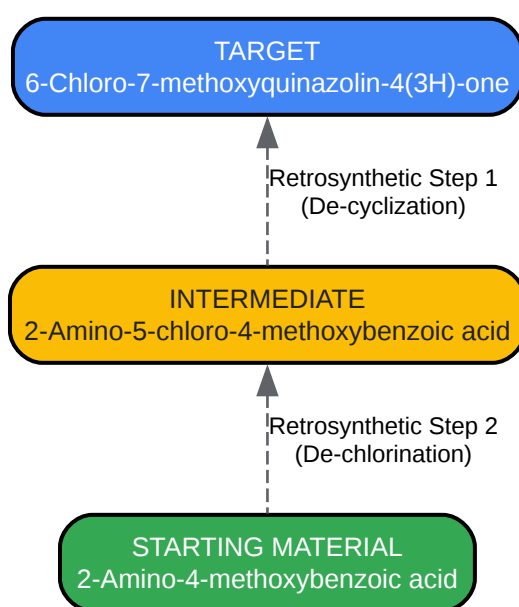
Retrosynthetic Analysis & Strategy

To ensure operational efficiency and scalability, the synthesis is disconnected into two primary phases. The strategic choice of starting material, 2-amino-4-methoxybenzoic acid (4-methoxyanthranilic acid), leverages the directing effects of the amino and methoxy groups to

install the chlorine atom precisely at the C5 position (which becomes C6 in the quinazoline ring).

Logical Pathway

- Target: **6-Chloro-7-methoxyquinazolin-4(3H)-one**.
- Disconnection: C2-N3 bond (Cyclization).
- Intermediate: 2-Amino-5-chloro-4-methoxybenzoic acid.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Starting Material: 2-Amino-4-methoxybenzoic acid.[\[1\]](#)[\[6\]](#)



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Figure 1: Retrosynthetic logic flow. The synthesis relies on the orthogonal activation of the benzene ring to achieve regioselective chlorination.

Detailed Experimental Protocols

Phase 1: Regioselective Chlorination

Objective: Synthesize 2-Amino-5-chloro-4-methoxybenzoic acid. Challenge: Preventing dichlorination at position 3 and 5. Solution: Use of N-Chlorosuccinimide (NCS) as a "soft" chlorinating agent in a polar aprotic solvent.

Reagents & Materials

Reagent	MW (g/mol)	Equiv. [5] [7] [8] [9] [10] [11] [12]	Mass/Vol	Role
2-Amino-4-methoxybenzoic acid	167.16	1.0	10.0 g	Substrate
N-Chlorosuccinimide (NCS)	133.53	1.05	8.4 g	Chlorinating Agent
Acetonitrile (ACN)	-	-	100 mL	Solvent
DMF (Catalytic)	-	-	1 mL	Promoter

Step-by-Step Protocol

- **Dissolution:** In a 250 mL round-bottom flask equipped with a magnetic stir bar, suspend 10.0 g of 2-amino-4-methoxybenzoic acid in 100 mL of Acetonitrile. Add 1 mL of DMF to aid solubility.
- **Temperature Control:** Cool the suspension to 0–5°C using an ice bath. Note: Lower temperature improves regioselectivity.
- **Addition:** Add 8.4 g of NCS portion-wise over 30 minutes. Do not dump all at once; this prevents localized hot spots that lead to side products.
- **Reaction:** Remove the ice bath and allow the mixture to warm to room temperature (25°C). Stir for 4–6 hours.
 - **Monitoring:** Check via TLC (50:50 Ethyl Acetate:Hexane). The starting material ($R_f \sim 0.4$) should disappear, replaced by a slightly less polar product.
- **Quench & Isolation:**
 - Pour the reaction mixture into 300 mL of ice-cold water.

- Stir vigorously for 15 minutes. The product will precipitate as a beige/off-white solid.
- Filter the solid using a Buchner funnel.
- Wash the cake with 2 x 20 mL of cold water to remove succinimide byproducts.
- Drying: Dry the solid in a vacuum oven at 50°C for 12 hours.
- Expected Yield: 85–90% (approx. 10.5 g).
- Appearance: Off-white to pale yellow powder.

Phase 2: Cyclization to Quinazolinone

Objective: Form the pyrimidine ring to generate **6-Chloro-7-methoxyquinazolin-4(3H)-one**.

Method: Niementowski condensation modified with Formamide.

Reagents & Materials

Reagent	MW (g/mol)	Equiv.[5][7][8] [9][10][11][12]	Mass/Vol	Role
2-Amino-5-chloro-4-methoxybenzoic acid	201.61	1.0	10.0 g	Intermediate
Formamide	45.04	10.0	20 mL	Reagent & Solvent
Ammonium Acetate	77.08	0.5	1.9 g	Catalyst

Step-by-Step Protocol

- Setup: Place 10.0 g of the Phase 1 intermediate into a 100 mL round-bottom flask. Add 20 mL of Formamide and 1.9 g of Ammonium Acetate.
- Thermal Cycle:
 - Equip with a reflux condenser and a drying tube (calcium chloride).

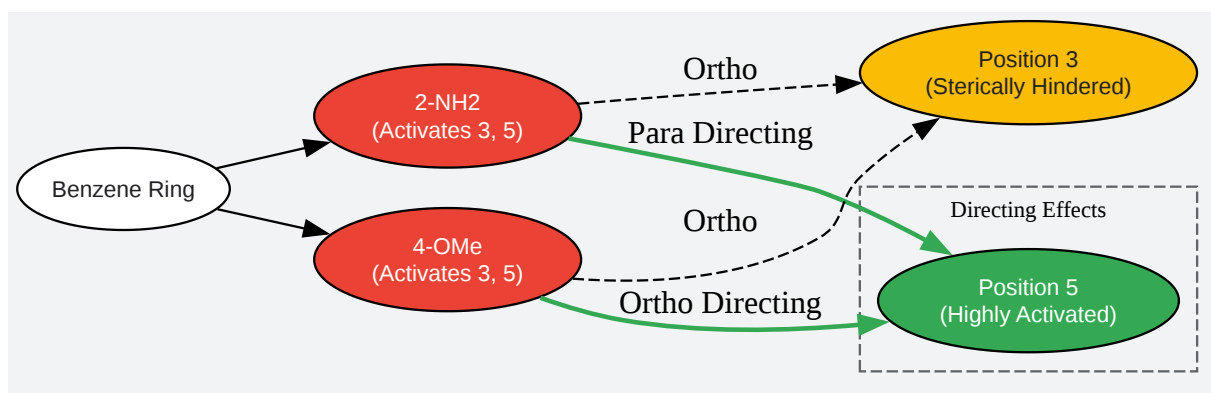
- Heat the mixture to 145–150°C. Critical: The reaction requires high heat to drive off water and effect ring closure.
- Stir for 6–8 hours. The suspension will eventually dissolve and then may re-precipitate product.
- Workup:
 - Cool the reaction mixture to roughly 80°C.
 - Slowly add 50 mL of cold water. This precipitates the hydrophobic quinazolinone.
 - Cool further to 0°C in an ice bath and stir for 30 minutes.
- Purification:
 - Filter the crude solid.^[5]
 - Wash 1: Water (2 x 30 mL) to remove excess formamide.
 - Wash 2: Cold Ethanol (1 x 10 mL) to remove unreacted organics.
 - Recrystallization (Optional but recommended): Recrystallize from DMF/Ethanol (1:3) if purity is <98%.
- Final Drying: Vacuum dry at 60°C.
 - Expected Yield: 75–80%.^[5]
 - Appearance: White to off-white crystalline solid.

Mechanism of Regioselectivity^[14]

Understanding why the chlorine attaches at position 5 is vital for troubleshooting.

- Amino Group (-NH₂) at C2: Strong activator. Directs Ortho (C1, C3) and Para (C5).
- Methoxy Group (-OMe) at C4: Strong activator. Directs Ortho (C3, C5) and Para (C1).

- Synergy at C5: Position 5 is Para to the Amino group and Ortho to the Methoxy group. Both directing effects reinforce each other here.
- Steric Hindrance at C3: Position 3 is flanked by the Amino and Methoxy groups, making it sterically inaccessible to the NCS reagent compared to C5.



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Figure 2: Electronic directing effects on the benzoic acid scaffold. The convergence of activation vectors at C5 ensures high regioselectivity.

Analytical Quality Control

Validate your product using the following specifications.

Test	Acceptance Criteria	Method
Appearance	White to off-white solid	Visual
Melting Point	275–280°C (Decomp)	Capillary
HPLC Purity	> 98.0%	C18 Column, ACN:Water (0.1% TFA)
¹ H NMR (DMSO-d ₆)	δ 8.08 (s, 1H, H-2), 7.98 (s, 1H, H-5), 7.25 (s, 1H, H-8), 3.95 (s, 3H, OMe)	400 MHz
Mass Spec (ESI)	[M+H] ⁺ = 211.02 (approx)	Positive Mode

Note: The C2 proton (approx 8.08 ppm) is characteristic of the quinazolinone ring formation.

Troubleshooting & Expert Tips

- "Gummy" Reaction in Phase 2:
 - Cause: Incomplete removal of water or too low temperature.
 - Fix: Ensure temperature stays above 145°C. If the product oils out upon water addition, reheat to dissolve and cool very slowly with vigorous stirring to induce crystallization.
- Over-Chlorination:
 - Symptom:[\[7\]](#)[\[8\]](#)[\[10\]](#)[\[11\]](#)[\[13\]](#)[\[14\]](#) Mass spec shows M+2 peak pattern indicative of two chlorines.
 - Prevention: Strictly control stoichiometry (1.05 eq NCS) and temperature (keep <25°C). Do not use Chlorine gas (Cl₂) as it is too aggressive.
- Color Issues:
 - Symptom:[\[7\]](#)[\[8\]](#)[\[10\]](#)[\[11\]](#)[\[13\]](#)[\[14\]](#) Product is dark brown/purple.
 - Fix: Oxidation of the amino group prior to cyclization. Perform the chlorination under Nitrogen atmosphere. Wash the final product with cold ethanol.

References

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